

16-Bromohexadecanoic Acid: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: *16-Bromohexadecanoic acid*

Cat. No.: *B1268533*

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An In-depth Technical Guide on the Halogenated Fatty Acid, **16-Bromohexadecanoic Acid**

Introduction

16-Bromohexadecanoic acid, a halogenated derivative of palmitic acid, is a versatile synthetic building block with significant applications in chemical biology, drug discovery, and materials science.^[1] Its terminal bromine atom provides a reactive handle for a variety of chemical modifications, making it a valuable precursor for the synthesis of complex lipids, signaling molecules, and targeted therapeutics. This technical guide provides a comprehensive overview of the physicochemical properties, synthesis, and key applications of **16-bromohexadecanoic acid**, with a focus on its utility for researchers, scientists, and drug development professionals.

Physicochemical Properties

16-Bromohexadecanoic acid is a long-chain fatty acid characterized by a bromine atom at the omega (ω) position.^[1] This modification imparts unique chemical reactivity while maintaining the overall lipophilic character of the parent molecule. A summary of its key physicochemical properties is presented in Table 1.

Table 1: Physicochemical Properties of **16-Bromohexadecanoic Acid**

Property	Value	Reference(s)
Molecular Formula	C ₁₆ H ₃₁ BrO ₂	[2]
Molecular Weight	335.32 g/mol	[2]
CAS Number	2536-35-8	[2]
Melting Point	68-71 °C (lit.)	[1]
Boiling Point	214-217 °C at 1 mmHg (lit.)	[1]
Density	1.116 g/cm ³	[1]
Appearance	White to off-white solid	N/A
Solubility	Soluble in organic solvents such as chloroform and methanol.	N/A
pKa (Predicted)	4.78 ± 0.10	[1]
InChI	InChI=1S/C16H31BrO2/c17-15-13-11-9-7-5-3-1-2-4-6-8-10-12-14-16(18)19/h1-15H2, (H,18,19)	[2]
SMILES	C(CCCCCCCCBr)CCCCCCC(=O)O	[2]

Synthesis of 16-Bromohexadecanoic Acid

A common and efficient method for the synthesis of **16-bromohexadecanoic acid** involves the bromination of 16-hydroxyhexadecanoic acid. The following is a detailed experimental protocol adapted from established literature procedures.[\[1\]](#)[\[3\]](#)

Experimental Protocol: Synthesis from 16-Hydroxyhexadecanoic Acid

Materials:

- 16-Hydroxyhexadecanoic acid

- 30-32% Hydrogen bromide in acetic acid
- Concentrated sulfuric acid
- Ice
- Deionized water

Equipment:

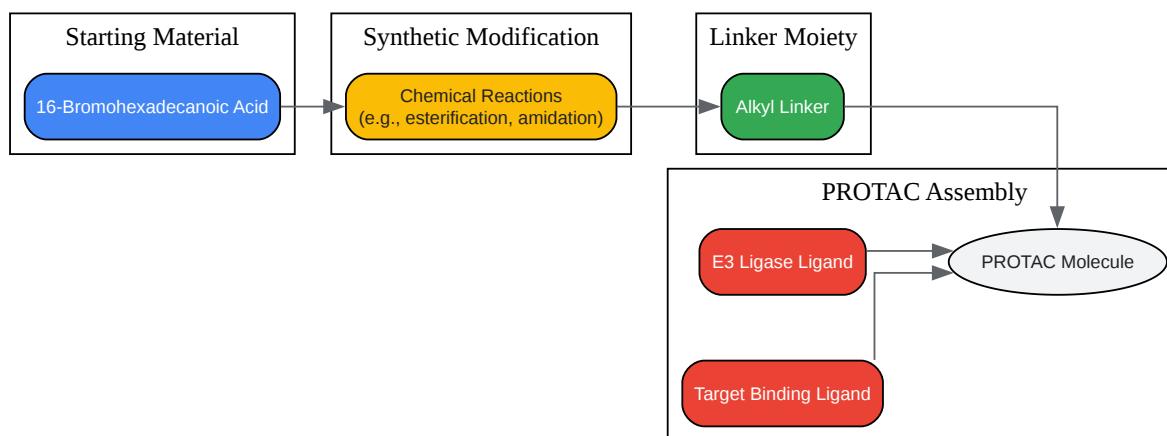
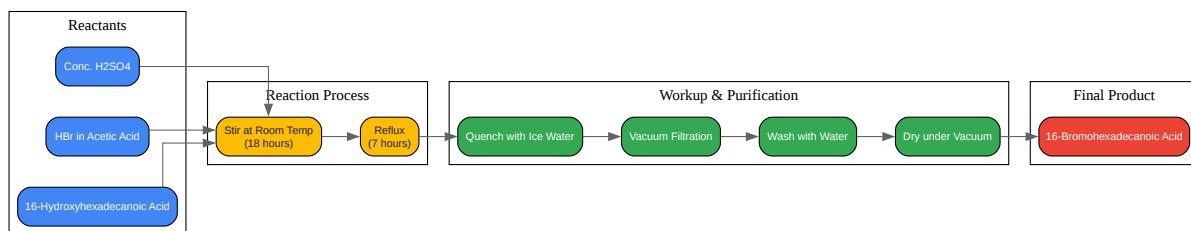
- Round-bottom flask
- Magnetic stirrer
- Reflux condenser
- Stirring bar
- Buchner funnel and filter paper
- Vacuum flask

Procedure:

- To a solution of 16-hydroxyhexadecanoic acid (1.0 equivalent) in 30-32% hydrogen bromide in acetic acid, add concentrated sulfuric acid dropwise with stirring.
- Stir the reaction mixture at ambient temperature for 18 hours.
- After the initial stirring period, heat the reaction mixture to reflux and maintain for 7 hours.
- Upon completion, cool the reaction mixture to room temperature and pour it into a beaker containing ice water.
- A white precipitate of **16-bromohexadecanoic acid** will form.
- Collect the solid product by vacuum filtration using a Buchner funnel.
- Wash the solid with cold deionized water to remove any residual acid.

- Dry the product under vacuum to yield **16-bromohexadecanoic acid**.

Diagram 1: Synthesis Workflow of **16-Bromohexadecanoic Acid**



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